

# The Toxicological Profile of Benzyl Octyl Adipate: A Review of Available Data

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## Compound of Interest

Compound Name: *Benzyl octyl adipate*

Cat. No.: *B044164*

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document summarizes the currently available public information regarding the toxicological profile and safety assessment of **Benzyl octyl adipate**. A comprehensive safety evaluation is hindered by a significant lack of published experimental data. The information presented herein is intended for informational purposes and should not be considered a complete toxicological assessment.

## Introduction

**Benzyl octyl adipate** (CAS No. 3089-55-2) is a diester of benzyl alcohol and octanol with adipic acid. It is used in various industrial applications, including as a plasticizer. Despite its commercial use, a thorough investigation of its chemical, physical, and toxicological properties has not been publicly documented. This guide aims to consolidate the existing, albeit limited, safety-related information and highlight the significant data gaps in the toxicological profile of this compound.

## Toxicological Data Summary

The available information on the toxicological effects of **Benzyl octyl adipate** is sparse and primarily derived from Material Safety Data Sheets (MSDS) and data compilations that largely report a lack of specific experimental studies. Quantitative toxicological data from standardized tests are not readily available in the public domain.

Table 1: Summary of Available Toxicological Information for **Benzyl Octyl Adipate**

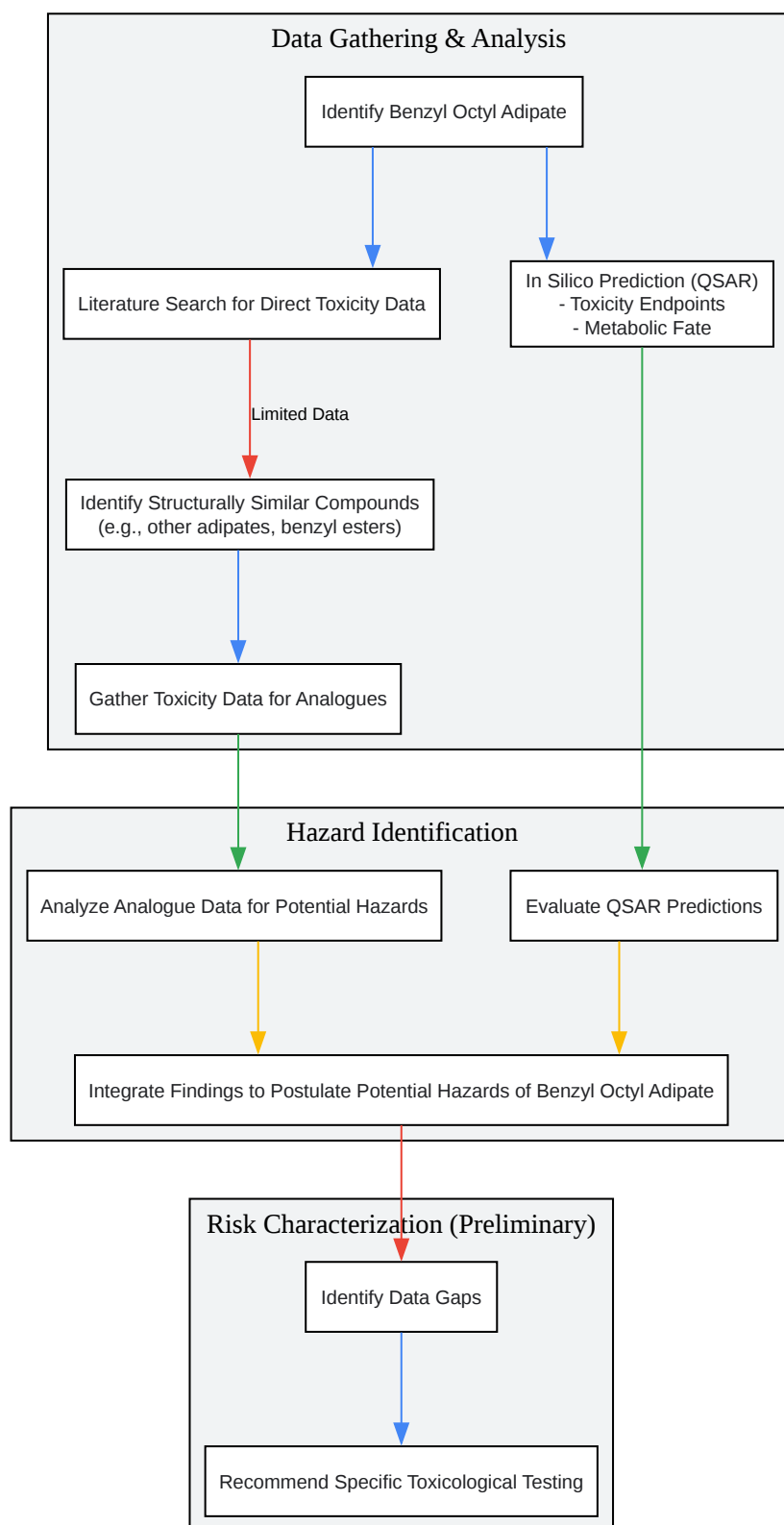
Toxicological Endpoint	Result/Observation	Data Source/Method
Acute Oral Toxicity	No data available	Not Determined[1]
Acute Dermal Toxicity	No data available	Not Determined[1]
Acute Inhalation Toxicity	May cause respiratory irritation.[2]	Not Determined[1]
Skin Corrosion/Irritation	No data available	-
Serious Eye Damage/Irritation	No data available	-
Respiratory or Skin Sensitization	Prolonged or repeated exposure may cause allergic reactions in certain sensitive individuals.[2]	Quantitative Structure Activity Relationship (QSAR) modeling[2]
Germ Cell Mutagenicity	No data available	-
Carcinogenicity	No component of this product present at levels greater than or equal to 0.1% is identified as a probable, possible or confirmed human carcinogen by IARC.[2]	IARC Monograph Evaluation
Reproductive Toxicity	No data available	-
Specific Target Organ Toxicity (Single Exposure)	Inhalation may cause respiratory irritation.[2]	-
Specific Target Organ Toxicity (Repeated Exposure)	No data available	-
Aspiration Hazard	No data available	-

## Experimental Protocols

A critical deficiency in the public record for **Benzyl octyl adipate** is the absence of detailed experimental protocols for toxicological assessments. Standardized OECD, EPA, or other recognized guideline studies for endpoints such as acute toxicity, skin and eye irritation, sensitization, genotoxicity, and reproductive toxicity have not been found in the public literature. The mention of QSAR for sensitization potential suggests a computational assessment rather than in vivo or in vitro testing.<sup>[2]</sup>

## Logical Framework for Safety Assessment

In the absence of direct experimental data, a logical workflow for a preliminary safety assessment would rely on read-across from structurally similar compounds and in silico predictions.



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Caption: A logical workflow for the preliminary safety assessment of a data-poor substance.

## Conclusion and Recommendations

The toxicological profile of **Benzyl octyl adipate** is largely uncharacterized. The available information is insufficient to conduct a comprehensive safety assessment. The repeated "no data available" across multiple critical toxicological endpoints highlights a significant knowledge gap.<sup>[2][3]</sup> While QSAR modeling suggests a potential for skin sensitization, this has not been confirmed by empirical data.<sup>[2]</sup>

For researchers, scientists, and drug development professionals considering the use of **Benzyl octyl adipate** in applications where human exposure is likely, it is strongly recommended that a suite of toxicological studies be conducted according to internationally recognized guidelines. This should include, at a minimum, assessments of:

- Acute toxicity (oral, dermal, inhalation)
- Skin and eye irritation and corrosion
- Skin sensitization
- Genotoxicity (e.g., Ames test, in vitro micronucleus assay)
- Repeated dose toxicity
- Reproductive and developmental toxicity

Without such data, a credible risk assessment for human health cannot be performed. The lack of information underscores the importance of thorough toxicological evaluation for all chemical substances, even those with established industrial uses.

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## References

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